

Technical Deep Dive: The Triterpenoid Architecture of Niloticin

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Compound of Interest

Compound Name: Niloticin

Cat. No.: B1238920

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Executive Summary

Niloticin is a bioactive tirucallane-type triterpenoid (C₃₀H₄₈O₃) primarily isolated from the Meliaceae family, specifically *Turraea nilotica* and *Aphanamixis polystachya*. Unlike common pentacyclic triterpenes, **Niloticin** possesses a tetracyclic dammarane-like skeleton with a distinct side-chain modification.

This guide dissects the structural integrity, biosynthetic origin, and pharmacological mechanisms of **Niloticin**.^[1] It specifically addresses the critical disambiguation between **Niloticin** (triterpenoid) and Niloticane (diterpene), a common error in automated database scraping.

Chemical Identity & Structural Architecture^{[2][3][4]}

Structural Classification

Niloticin belongs to the tirucallane class of triterpenoids. This skeleton is stereochemically distinct from the euphane and dammarane series, primarily differing in the configuration at C-20.

- Molecular Formula: C₃₀H₄₈O₃

- Molecular Weight: 456.7 g/mol
- Core Skeleton: Tetracyclic cyclopenta[a]phenanthrene ring system.
- Key Functional Groups:
 - C-3 Carbonyl: A ketone functionality at position 3 of Ring A.
 - Side Chain (C-17): A characteristic side chain containing a 3,3-dimethyloxiran-2-yl moiety (epoxide) and a hydroxyl group.
 - Stereochemistry: The tirucallane skeleton typically features a 20S configuration, distinguishing it from the 20R euphane series.

Critical Disambiguation

Warning: In literature searches, "**Niloticin**" is frequently confused with "Niloticane."

- **Niloticin**: C₃₀ triterpenoid from *Turraea nilotica* / *Aphanamixis polystachya*.
- Niloticane: C₂₀ cassane diterpene from *Acacia nilotica*.
- Implication: Ensure all spectral data and bioactivity assays reference the C₃₀ scaffold.

Isolation & Purification Protocol

The following protocol synthesizes established methodologies for isolating **Niloticin** from *Aphanamixis polystachya* stem bark, ensuring high purity for structural analysis.

Extraction Workflow

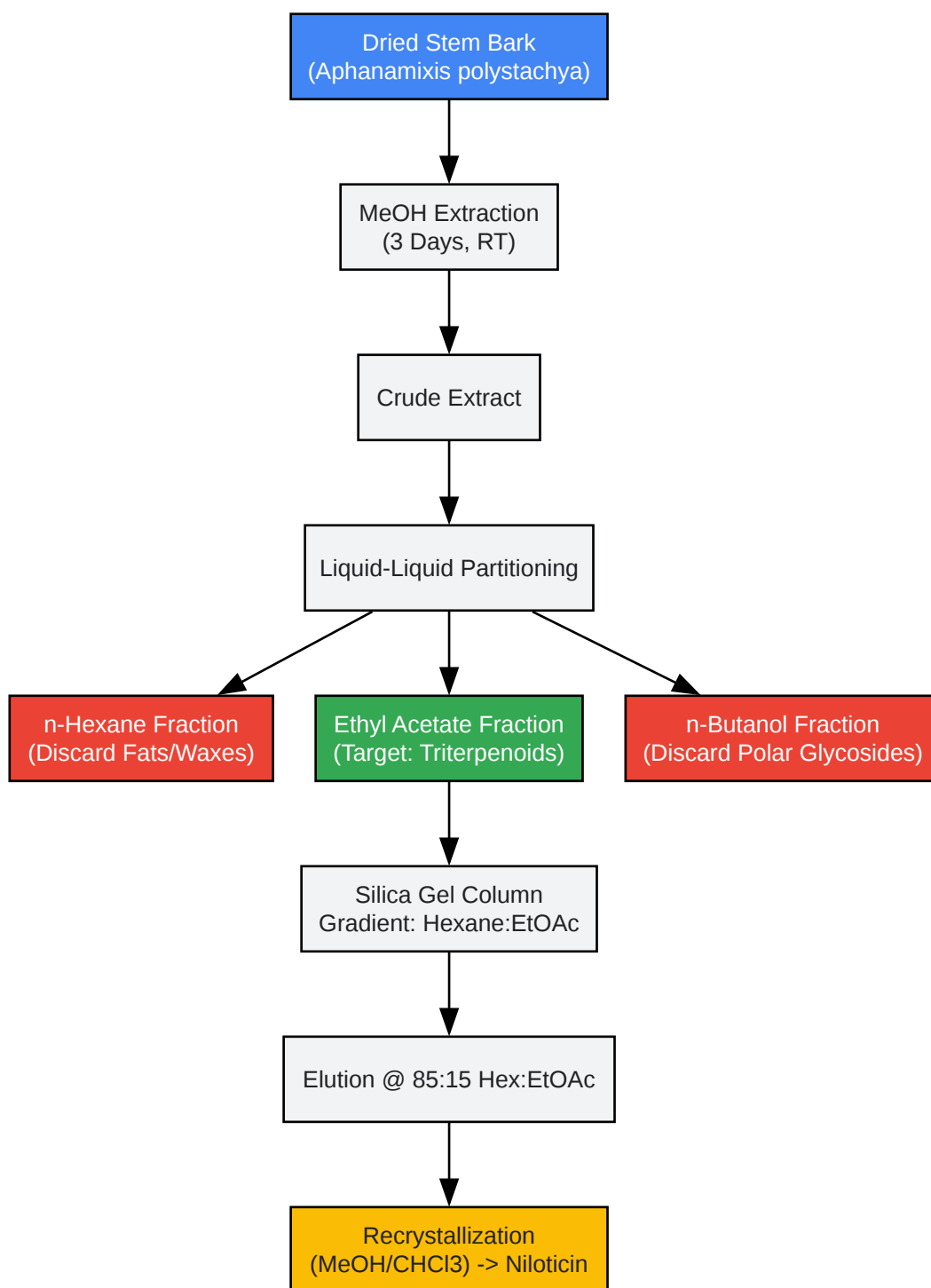
- Plant Material: Air-dried, powdered stem bark (1.0 kg).
- Solvent Extraction: Maceration with Methanol (MeOH) x 3 days at room temperature.
- Concentration: Rotary evaporation under reduced pressure to yield crude extract.
- Partitioning: Suspend crude extract in water; partition successively with:

- n-Hexane (removes fats/waxes)
- Ethyl Acetate (EtOAc) [Target Fraction]
- n-Butanol (removes highly polar glycosides)

Chromatographic Purification[3][5]

- Column Chromatography (CC): Silica gel (60-120 mesh).
- Elution Gradient: n-Hexane : Ethyl Acetate (increasing polarity).
- Isolation: **Niloticin** typically elutes at Hexane:EtOAc (85:15 to 80:20).
- Recrystallization: Purify final fractions using MeOH/CHCl₃ to yield colorless needles.

Visualization: Isolation Logic



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Caption: Step-by-step bioassay-guided fractionation workflow for the isolation of **Niloticin**.

Structural Elucidation: Spectroscopic Signatures

To validate the structure of **Niloticin**, researchers must look for specific diagnostic signals in NMR and Mass Spectrometry.

Mass Spectrometry[3]

- Technique: HRESIMS (High-Resolution Electrospray Ionization Mass Spectrometry).
- Diagnostic Ion: m/z 457 $[M+H]^+$ or 479 $[M+Na]^+$ consistent with $C_{30}H_{48}O_3$.

NMR Diagnostics (500 MHz, $CDCl_3$)

The tirucallane skeleton is identified by the specific pattern of methyl groups and the side-chain epoxide.

Structural Feature	1H NMR Signal (ppm)	Multiplicity	^{13}C NMR Signal (ppm)	Interpretation
Tertiary Methyls	0.80 - 1.30	Singlets (x5)	15.0 - 28.0	Characteristic of tetracyclic triterpene core.
Epoxide Proton	~2.70 - 2.90	Doublet/Multiplet	~60.0 - 65.0	Protons on the oxirane ring (C-23/C-24).
Oxymethine	~3.50 - 4.00	Multiplet	~70.0 - 75.0	C-21 or C-22 Hydroxyl group attachment.
Ketone Carbon	-	-	~215.0 - 218.0	C-3 Carbonyl (Ring A).
Olefinic Protons	5.20 - 5.40	Multiplet	118.0 - 145.0	C-7/C-8 or C-24/C-25 double bonds (if present).

Note: Exact shifts vary slightly by solvent and concentration. The presence of the epoxide signals upfield (2.7-2.9 ppm) is the primary differentiator from simple dammaranes.

Biosynthetic Pathway[8][9][10][11]

Niloticin is derived from the Mevalonate (MVA) pathway. The cyclization of 2,3-oxidosqualene is the divergence point. Unlike sterols (which go through cycloartenol in plants), triterpenoids like **Niloticin** proceed through the dammarenyl cation.

Biosynthetic Logic

- Precursor: Squalene (C₃₀).[2]
- Epoxidation: Squalene Epoxidase forms 2,3-Oxidosqualene.
- Cyclization: Oxidosqualene cyclases (OSCs) generate the tetracyclic Dammarenyl Cation.
- Rearrangement: Backbone rearrangement (C-20 stereochemistry check) yields the Tirucallane skeleton.
- Functionalization: Cytochrome P450s (CYPs) perform downstream oxidations to install the C-3 ketone and side-chain epoxide.

Visualization: Biosynthesis



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Caption: Proposed biosynthetic route from isoprenoid precursors to the functionalized **Niloticin** scaffold.

Mechanism of Action & Pharmacology[13]

Niloticin exhibits a dual-action mechanism: Anti-inflammatory modulation via TLR4 antagonism and Cytotoxic induction via mitochondrial apoptosis.

MD-2/TLR4 Antagonism

Niloticin targets Myeloid Differentiation protein 2 (MD-2), the co-receptor for Toll-like Receptor 4 (TLR4).

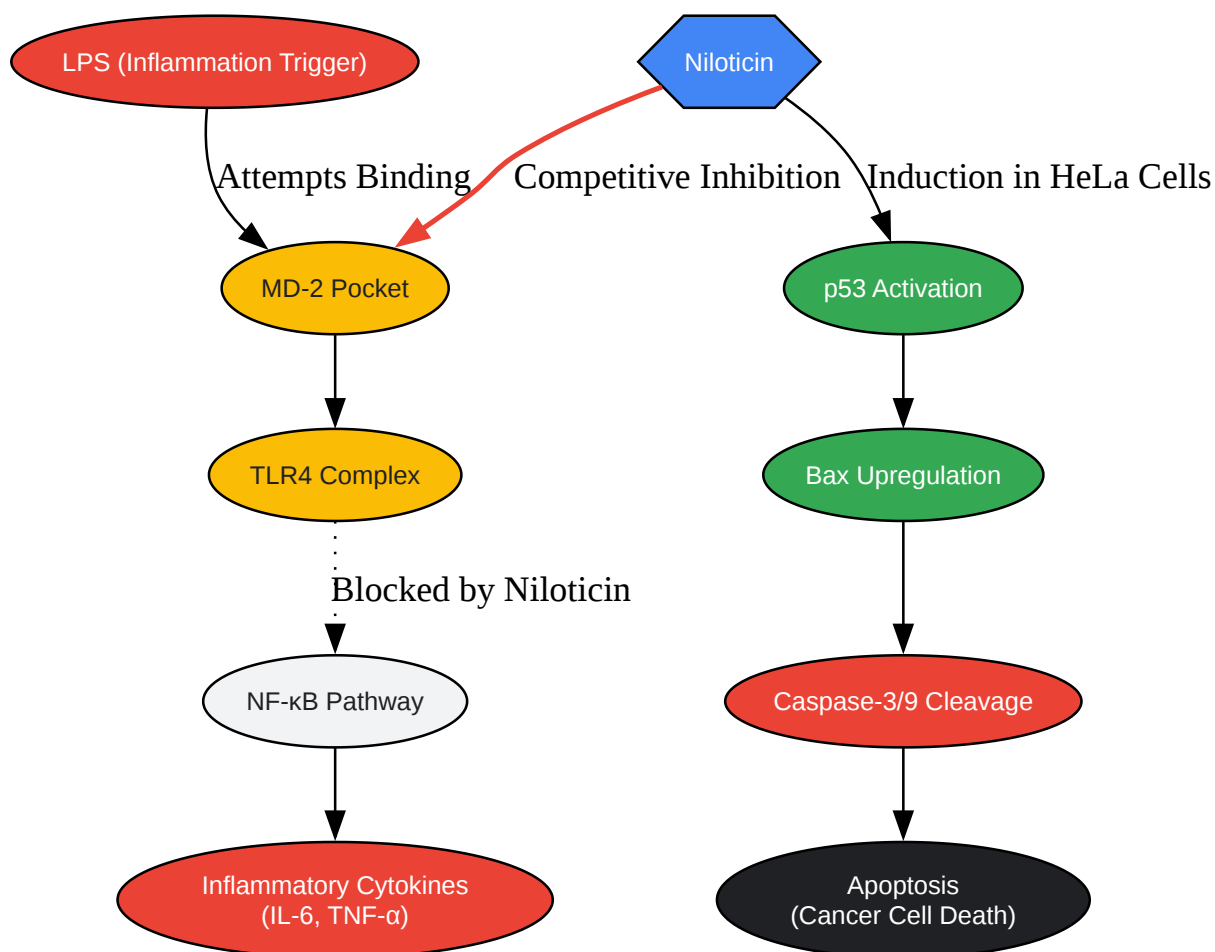
- Binding: Molecular docking reveals **Niloticin** binds to the hydrophobic pocket of MD-2.
- Effect: Prevents Lipopolysaccharide (LPS) from docking.
- Outcome: Inhibits dimerization of TLR4, blocking the downstream NF- κ B signaling cascade. This reduces pro-inflammatory cytokines (IL-6, TNF- α).

Apoptosis Induction (Oncology)

In cervical cancer (HeLa) cells, **Niloticin** triggers the intrinsic apoptotic pathway:

- p53 Activation: Upregulates p53 tumor suppressor.
- Bax/Bcl-2 Ratio: Increases pro-apoptotic Bax; decreases anti-apoptotic Bcl-2.
- Mitochondrial Dysfunction: Causes release of Cytochrome C, activating Caspase-9 and Caspase-3.

Visualization: Signaling Pathway



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Caption: Dual mechanism of action: TLR4 antagonism (anti-inflammatory) and p53-mediated apoptosis (anticancer).

Quantitative Data Summary

Biological Activity	Cell Line / Target	IC ₅₀ / Effect Size	Reference
Cytotoxicity	HeLa (Cervical Cancer)	11.64 µM	[1]
Cytotoxicity	MCF-10A (Normal Epithelial)	83.31 µM (Low Toxicity)	[1]
Anti-Inflammatory	LPS-induced Macrophages	Significant reduction in NO, IL-6 (p < 0.01)	[2]
Binding Affinity	MD-2 Receptor	Docking Score: -7.2 to -8.5 kcal/mol	[1, 2]
Antiviral	RSV (Respiratory Syncytial Virus)	Active (Qualitative)	[3]

References

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- Liu, Y., et al. (2020). "**Niloticin** binds to MD-2 to promote anti-inflammatory pathway activation in macrophage cells." Journal of Ethnopharmacology.
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Sources

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